

4-Methyl-5-nonanone molecular structure and weight

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Compound of Interest

Compound Name: 4-Methyl-5-nonanone

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In-Depth Technical Guide: 4-Methyl-5-nonanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and biological significance of **4-Methyl-5-nonanone**. The information is intended to support research and development activities in chemistry and chemical ecology.

Molecular Structure and Properties

4-Methyl-5-nonanone is a chiral ketone with the molecular formula $C_{10}H_{20}O$.^{[1][2][3]} Its IUPAC name is 4-methylnonan-5-one.^[1] The structure consists of a nonane backbone with a carbonyl group at the 5-position and a methyl group at the 4-position.

Quantitative Data Summary

The key physicochemical properties of **4-Methyl-5-nonanone** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3]
Molecular Weight	156.27 g/mol	[2][3]
Exact Mass	156.151415257 g/mol	[1]
CAS Number	35900-26-6	[2]
Appearance	Colorless to pale yellow liquid	[2]
Density	0.817 g/cm ³	[1]
Boiling Point	199.3°C at 760 mmHg	[1]
Flash Point	69.9°C	[1]
Solubility	Very slightly soluble in water (0.58 g/L at 25°C). Soluble in Chloroform and slightly soluble in DMSO.	[4]
Rotatable Bond Count	6	[1]
Topological Polar Surface Area	17.1 Å ²	
Complexity	107	

Experimental Protocols

Synthesis of 4-Methyl-5-nonanone

A documented method for the synthesis of **4-Methyl-5-nonanone** involves a nucleophilic substitution reaction.[5][6]

Principle: The synthesis is achieved by reacting 2-methylpentanoic anhydride with an n-butyl nucleophilic reagent, followed by hydrolysis.[5][6]

Materials:

- 2-methylpentanoic anhydride

- n-butyl nucleophilic reagent (e.g., n-butyllithium, n-butylmagnesium halide)
- Anhydrous ether or THF as solvent
- Apparatus for anhydrous reactions (e.g., oven-dried glassware, inert atmosphere)
- Aqueous acid solution for hydrolysis (e.g., dilute HCl)
- Base for neutralization (e.g., aqueous NaHCO_3)
- Organic solvent for extraction (e.g., diethyl ether)
- Drying agent (e.g., anhydrous MgSO_4)
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-methylpentanoic anhydride in the chosen anhydrous solvent.
- Cool the solution to a low temperature (typically -78°C using a dry ice/acetone bath).
- Slowly add the n-butyl nucleophilic reagent to the cooled solution with stirring. The reaction is exothermic and the addition rate should be controlled to maintain the low temperature.
- After the addition is complete, allow the reaction mixture to stir at low temperature for a specified period (e.g., 1-3 hours) to ensure the completion of the nucleophilic addition.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or dilute acid.
- Allow the mixture to warm to room temperature.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).

- Combine the organic layers and wash sequentially with a base (e.g., saturated aqueous NaHCO_3) to remove any unreacted anhydride and 2-methylpentanoic acid byproduct, followed by brine.^[6]
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography to yield pure **4-Methyl-5-nonanone**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard method for the identification and quantification of **4-Methyl-5-nonanone**, particularly in the context of pheromone analysis.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for volatile compounds (e.g., HP-5).

Example GC Conditions for Pheromone Analysis:

- Column: HP-5
- Oven Program: Isothermal at 50°C for 3 minutes, then ramp at 20°C/min to 100°C.
- Split Ratio: 10:1

Mass Spectrometry:

- Electron ionization (EI) is typically used.
- The resulting mass spectrum can be compared with reference spectra, such as those available in the NIST database.^[7]

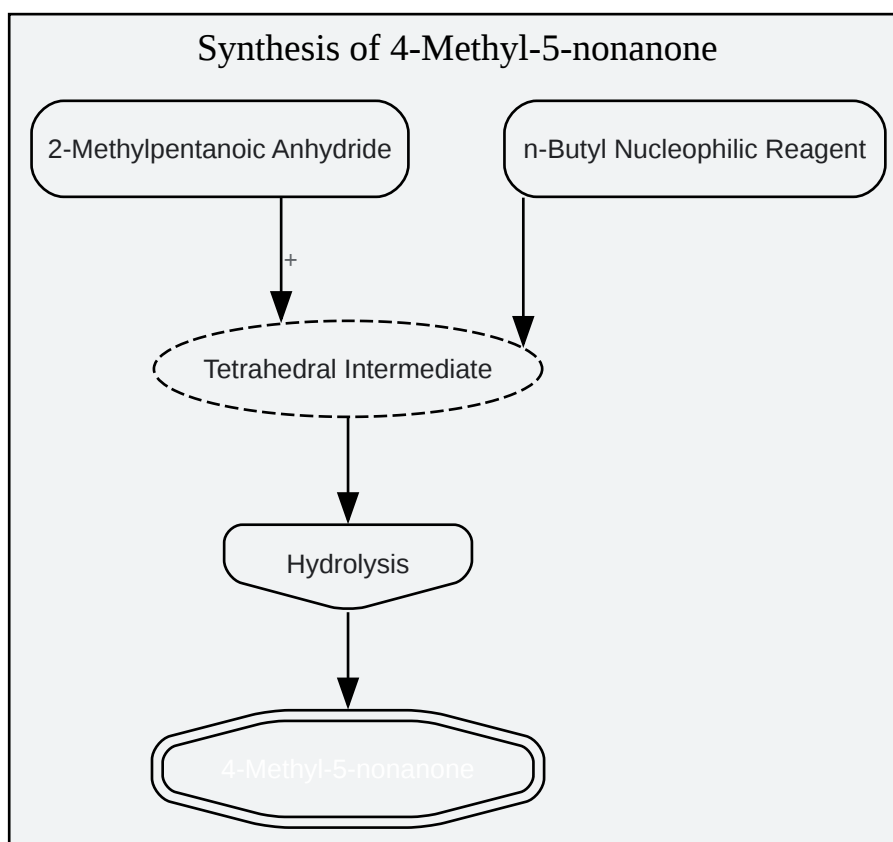
Biological Significance and Signaling

4-Methyl-5-nonanone is a known aggregation pheromone for several species of weevils, including the West Indian sugarcane borer (*Metamasius hemipterus*) and the red palm weevil (*Rhynchophorus ferrugineus*).^[1] It is produced by the male weevils and serves to attract both males and females to a location, often for mating and feeding.^[8] In many cases, its efficacy as an attractant is significantly enhanced when used in combination with its corresponding alcohol, 4-methyl-5-nonanol, and kairomones such as ethyl acetate.

Visualizations

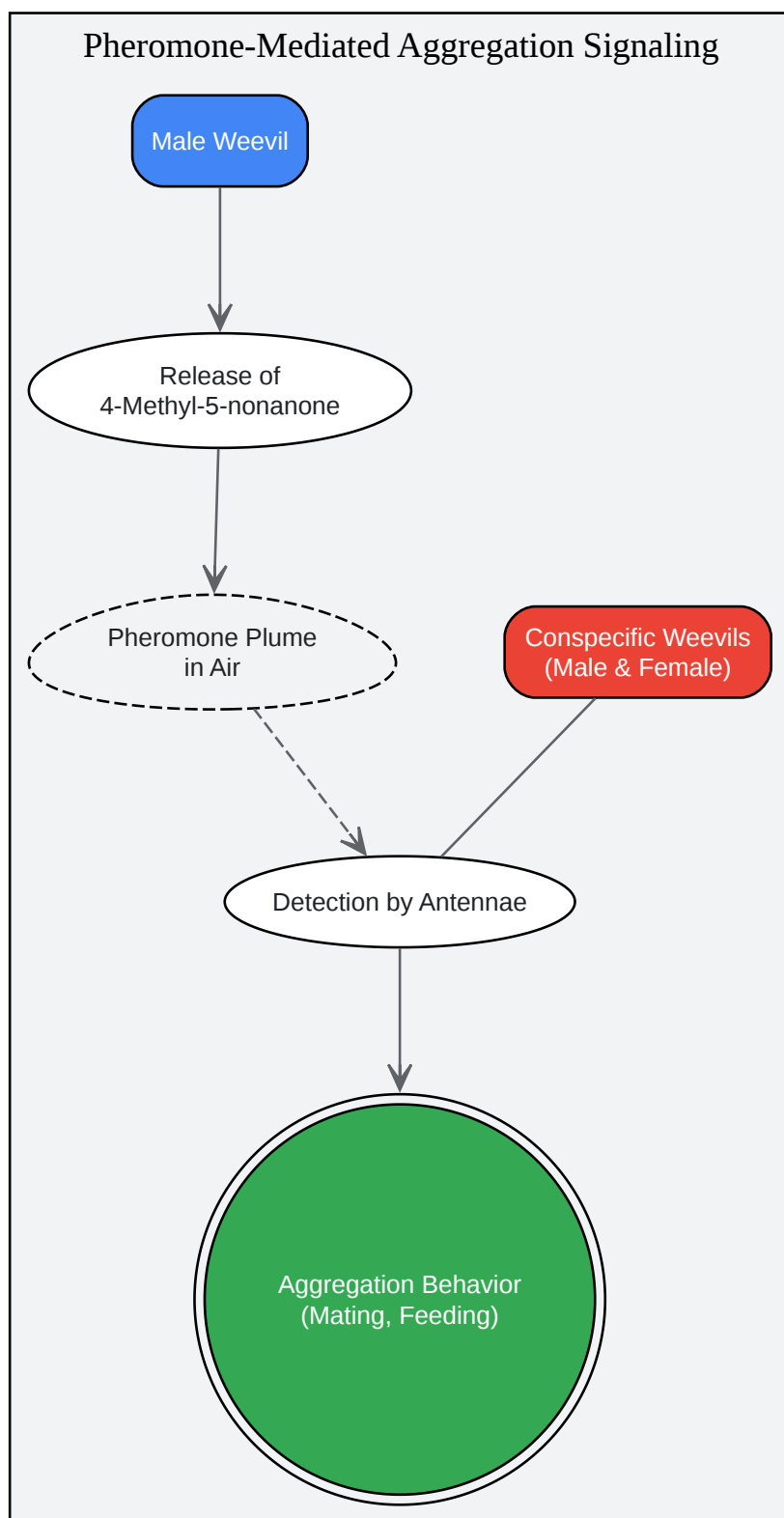
Diagrams

The following diagrams illustrate the chemical synthesis and the biological signaling pathway of **4-Methyl-5-nonanone**.



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Caption: A simplified workflow for the synthesis of **4-Methyl-5-nonanone**.



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Caption: The signaling pathway of **4-Methyl-5-nonanone** as an aggregation pheromone.

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